

6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile

physical properties

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Compound of Interest

Compound Name: 6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile

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An In-depth Technical Guide on the Physical Properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile**

Introduction

6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile is a heterocyclic organic compound with potential applications in medicinal chemistry and drug discovery. Its rigid bicyclic structure, derived from the imidazo[1,2-b]pyridazine core, makes it an attractive scaffold for the development of novel therapeutic agents. A thorough understanding of its physical properties is fundamental for its synthesis, purification, formulation, and further investigation into its biological activities. This guide provides a detailed overview of the known physical characteristics of this compound and the standard experimental methodologies used for their determination.

Physical Properties

The physical properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile** are summarized in the table below. These properties are crucial for handling, storage, and application in a research setting.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₃ CIN ₄	[1] [2] [3]
Molecular Weight	178.58 g/mol	[1] [2] [3]
Appearance	Solid	[4]
Melting Point	Not specified in literature; requires experimental determination.	
Solubility	Not specified in literature; requires experimental determination. A related compound, 6-chloro-3-nitro-2-[(phenylsulfonyl)methyl]imidazo[1,2-b]pyridazine, has shown poor solubility in culture media. [5]	

Experimental Protocols

Accurate determination of the physical properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile** is essential for its characterization and use in further research. The following are standard experimental protocols for measuring key physical parameters.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[6\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to lower and broaden the melting range.[\[6\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[6\]](#)
- Capillary tubes (sealed at one end)[\[6\]](#)[\[7\]](#)

- Thermometer[6]
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the compound is finely powdered using a mortar and pestle.[6][8] The fine powder is then packed into a capillary tube to a height of 1-2 mm.[7][8]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.[6]
- Heating: The sample is heated gradually, with the heating rate slowed to approximately 1-2°C per minute as the temperature approaches the expected melting point.[6]
- Observation and Recording: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire solid has melted (T_2) are recorded.[8][9] The melting point is reported as the range $T_1 - T_2$.

Solubility Determination

Solubility is a key physicochemical property that influences a compound's behavior in various solvents and biological systems.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Analytical balance
- A selection of solvents (e.g., water, ethanol, dimethyl sulfoxide (DMSO), 5% HCl, 5% NaHCO_3)[10][11]

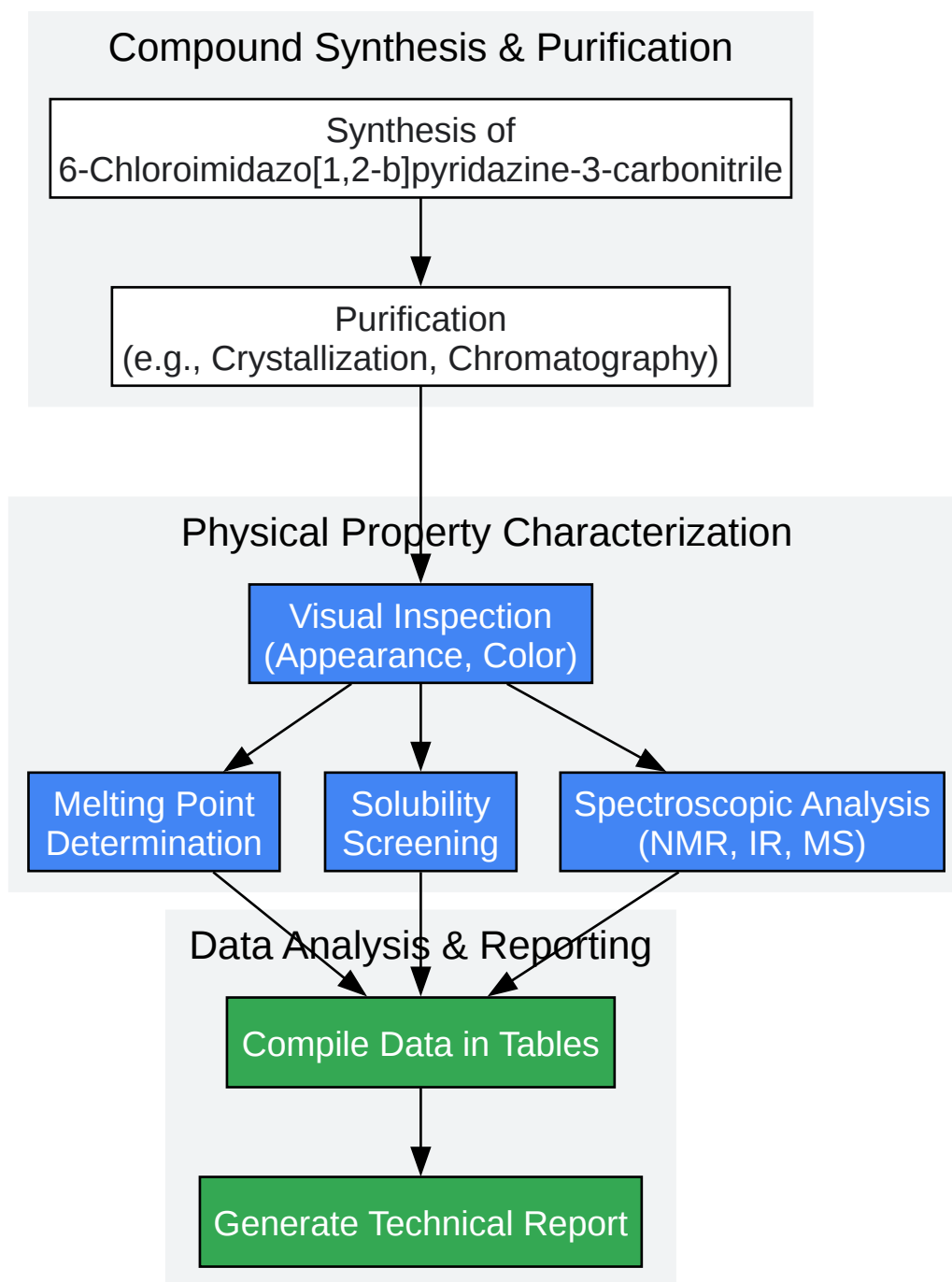
Procedure:

- **Sample Preparation:** A precise amount of the compound (e.g., 25 mg) is weighed and placed into a test tube.[\[10\]](#)[\[12\]](#)
- **Solvent Addition:** A measured volume of the chosen solvent (e.g., 0.75 mL) is added to the test tube in small portions.[\[10\]](#)
- **Mixing:** The test tube is vigorously shaken or vortexed after each addition of solvent to facilitate dissolution.[\[10\]](#)
- **Observation:** The solubility is observed and recorded. If the compound dissolves completely, it is considered soluble in that solvent under the specified conditions.
- **Systematic Testing:** This process is repeated with a range of solvents of varying polarity and pH to build a comprehensive solubility profile.[\[12\]](#) For drug discovery purposes, both thermodynamic and kinetic solubility assays can be performed.[\[13\]](#)

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a novel chemical compound like **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile**.

Workflow for Physical Property Determination



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Caption: A flowchart illustrating the general process for determining the physical properties of a synthesized chemical compound.

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